

5-Bromo-3-fluoropyridin-2-amine safety data sheet (SDS/MSDS)

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Compound of Interest

Compound Name: **5-Bromo-3-fluoropyridin-2-amine**

Cat. No.: **B1522476**

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An In-Depth Technical Guide to the Safe Handling and Application of **5-Bromo-3-fluoropyridin-2-amine**

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the safe handling, application, and emergency procedures for **5-Bromo-3-fluoropyridin-2-amine** (CAS No. 748812-37-5). As a substituted pyridine, this compound is a valuable building block in medicinal chemistry and materials science. However, its chemical structure necessitates a robust understanding of its potential hazards to ensure laboratory safety and experimental integrity. This document moves beyond a standard Safety Data Sheet (SDS) to provide causal explanations and field-proven insights for its use.

Chemical Identity and Physicochemical Profile

5-Bromo-3-fluoropyridin-2-amine is a halogenated aminopyridine derivative. Its structure incorporates a pyridine ring, a reactive amine group, and two halogen substituents (bromo and fluoro), which impart specific reactivity and potential biological activity. Understanding these features is crucial for anticipating its behavior in chemical reactions and its interaction with biological systems.

Key Identifiers and Properties:

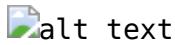
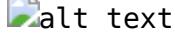
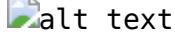
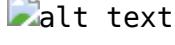
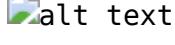
Property	Value	Source
IUPAC Name	5-bromo-3-fluoropyridin-2-amine	[PubChem] ^[1]
CAS Number	748812-37-5	[PubChem] ^[1]
Molecular Formula	C ₅ H ₄ BrFN ₂	[PubChem] ^[1]
Molecular Weight	191.00 g/mol	[PubChem (for isomer)] ^[2]

| Appearance | Typically an off-white to pale yellow crystalline powder | [Inference from related compounds]^[3] |

Note: Specific physical properties like melting and boiling points are not readily available and should be determined empirically under controlled conditions.

Hazard Identification and GHS Classification

Based on aggregated data submitted to the European Chemicals Agency (ECHA), **5-Bromo-3-fluoropyridin-2-amine** is classified as a hazardous substance.^[1] The following Globally Harmonized System (GHS) classifications are reported and form the basis of all handling and safety protocols.

Hazard Class	Hazard Statement	GHS Pictogram	Implication for Researchers
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed		Ingestion can lead to significant adverse health effects. Accidental ingestion is a primary risk during handling if good laboratory hygiene is not practiced.
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin		The compound can be absorbed through the skin, leading to systemic toxicity. This underscores the critical need for appropriate gloves and lab coats.
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation		Direct contact can cause reversible skin damage, such as redness and inflammation. ^{[4][5]}
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation		Splashes pose a significant risk, potentially causing serious, though reversible, eye damage.
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled		As a powder, dust can be generated during weighing and transfer. Inhalation of this dust can be harmful.

Risk Management and Safe Handling Protocols

A proactive risk management strategy is essential. The core principle is to minimize all potential routes of exposure—inhalation, ingestion, and dermal contact.

Engineering Controls: The First Line of Defense

The primary method for mitigating exposure is through engineering controls. All work involving **5-Bromo-3-fluoropyridin-2-amine**, especially the handling of the solid powder, must be performed within a certified laboratory chemical fume hood.^{[6][7]} The fume hood ensures that any generated dust or vapors are contained and exhausted safely. The area should be well-ventilated to prevent the accumulation of any potentially harmful fumes.^{[6][7]}

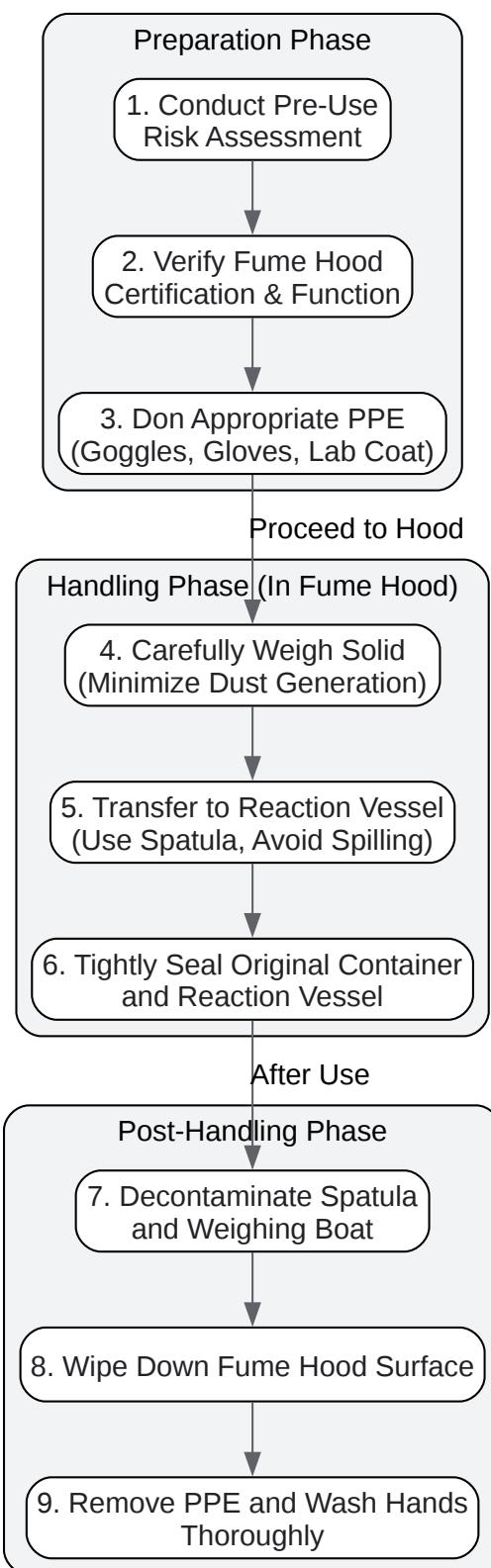
Personal Protective Equipment (PPE): A Non-Negotiable Barrier

PPE is the user's last line of defense and must be worn at all times when handling this compound.^[7]

- Eye Protection: Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards are mandatory.^[8]
- Hand Protection: Nitrile or neoprene gloves are recommended. Latex gloves are not suitable for handling many chemicals, including pyridine derivatives.^[6] Gloves should be inspected for integrity before each use and changed immediately if contamination is suspected.
- Body Protection: A fully buttoned, flame-resistant lab coat must be worn to protect against skin contact from spills and splashes.^[8]
- Respiratory Protection: If there is a risk of exceeding exposure limits or if engineering controls are insufficient (e.g., during a large spill cleanup), a full-face respirator with appropriate cartridges should be used by trained personnel.^[8]

Workflow for Safe Handling and Use

The following diagram outlines the mandatory workflow for safely handling this reagent from receipt to disposal.

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Caption: Mandatory workflow for handling **5-Bromo-3-fluoropyridin-2-amine**.

Storage and Stability

Proper storage is crucial for maintaining the chemical's integrity and ensuring safety.

- Conditions: Store in a cool, dry, and well-ventilated area away from sources of ignition.[6][7] The container must be kept tightly closed to prevent absorption of atmospheric moisture, which is a common issue with pyridine derivatives.[6]
- Incompatibilities: Segregate from strong oxidizing agents and strong acids.
- Labeling: All containers must be clearly labeled with the chemical name and all relevant GHS hazard pictograms and statements.[6]

Emergency Procedures

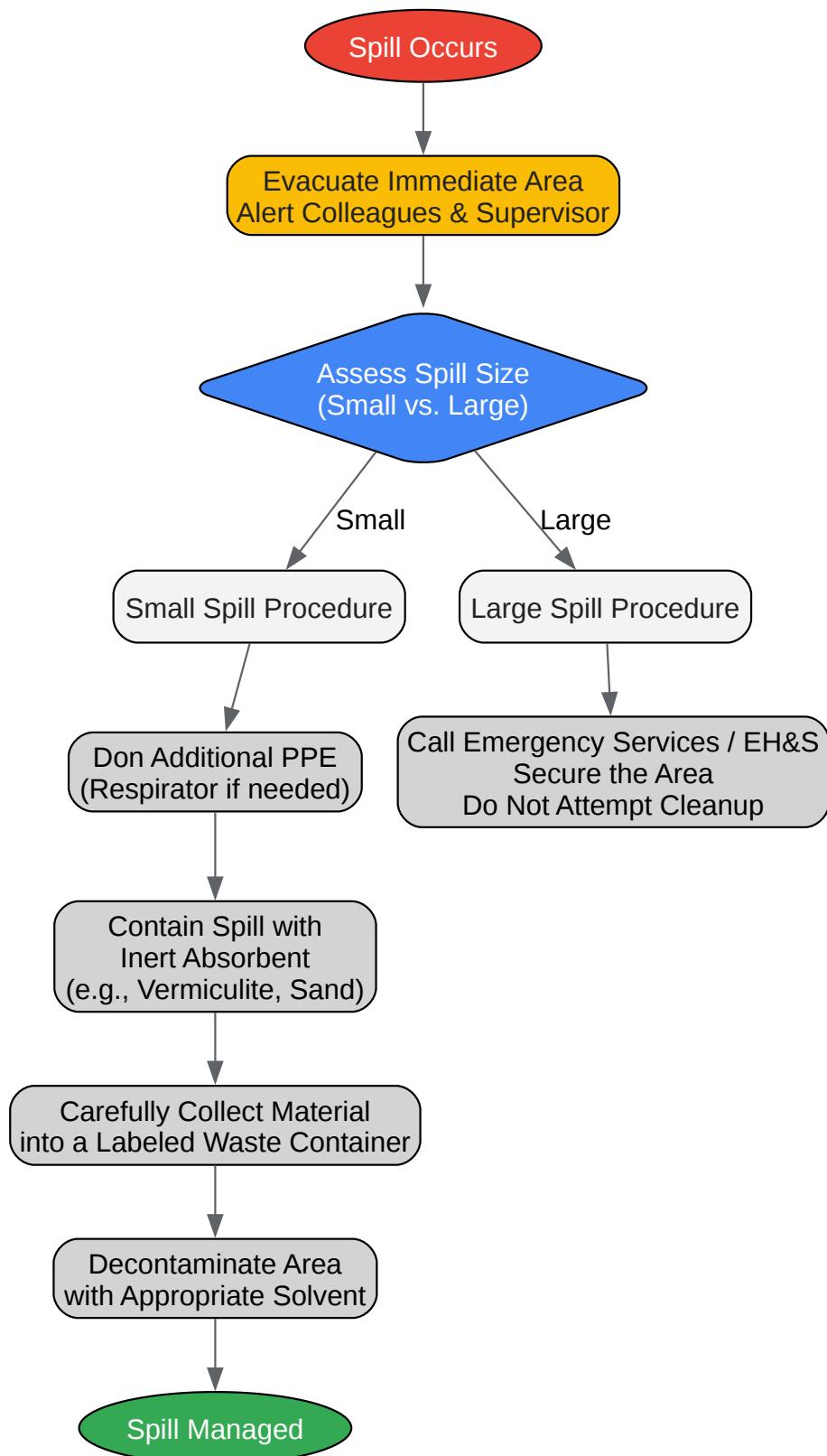
Immediate and correct response to an exposure or spill is critical.

First-Aid Measures

Exposure Route	Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
Skin Contact	Take off contaminated clothing immediately.[8] Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention.[8]
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a Poison Control Center or doctor immediately.[8]

Spill Response Protocol

Handling a spill requires a calm and methodical approach to prevent further exposure and contamination.



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Caption: Step-by-step spill response decision workflow.

For small spills, trained personnel should use absorbent materials like sand or vermiculite to contain the powder, then carefully transfer it to a sealed, labeled container for disposal.^[7] The area should then be decontaminated. For large spills, evacuate the area, secure it, and contact your institution's Environmental Health & Safety (EH&S) department immediately.

Applications in Research and Drug Development

5-Bromo-3-fluoropyridin-2-amine is a versatile intermediate. The bromine and amine functionalities serve as key reactive handles for forming new carbon-carbon and carbon-nitrogen bonds, respectively. It is a valuable building block for creating libraries of complex molecules for screening in drug discovery programs, particularly in the development of kinase inhibitors and other targeted therapies. Its structural motifs are found in various biologically active compounds.

Waste Disposal

All waste containing **5-Bromo-3-fluoropyridin-2-amine**, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.^[6] Collect it in a clearly labeled, sealed, and compatible container.^[9] Dispose of the waste through your institution's certified hazardous waste disposal program. Do not dispose of it down the drain or in regular trash.^[10] ^[11]

Conclusion

5-Bromo-3-fluoropyridin-2-amine is a potent chemical intermediate whose safe use hinges on a thorough understanding of its hazards and the diligent application of safety protocols. By integrating robust engineering controls, mandatory PPE, and methodical handling procedures, researchers can effectively mitigate risks and leverage this compound's synthetic utility. Adherence to the guidelines presented in this document is paramount for ensuring personal safety and maintaining a secure research environment.

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